

Standard protocol for selective deprotection of the Mtt group on-resin.

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Compound of Interest

Compound Name: Fmoc-Cys(Mtt)-OH

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Standard Protocol for Selective On-Resin Deprotection of the Mtt Group

Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

In solid-phase peptide synthesis (SPPS), the use of orthogonal protecting groups is crucial for the synthesis of complex peptides, such as branched or cyclic peptides. The 4-methyltrityl (Mtt) group is a commonly used protecting group for the side chains of amino acids like lysine and ornithine. Its key advantage lies in its selective removal under mild acidic conditions, leaving other acid-labile protecting groups, such as tert-butyloxycarbonyl (Boc) and tert-butyl (tBu), intact.^{[1][2][3]} This selective deprotection allows for specific modifications on the peptide backbone while it is still attached to the solid support. This document provides a detailed protocol for the selective on-resin deprotection of the Mtt group.

Data Summary

The selection of the deprotection conditions for the Mtt group depends on the sensitivity of other protecting groups present in the peptide sequence and the nature of the solid support. The following table summarizes common reagent cocktails and their typical reaction conditions for selective Mtt deprotection.

Reagent Cocktail	Composition (v/v/v)	Typical Reaction Time	Key Considerations
TFA/TIS/DCM	1:2:97	30 - 60 minutes	A widely used and effective method. ^{[4][5]} The concentration of TFA may need optimization to avoid premature cleavage of other acid-labile groups. ^[2]
HFIP/DCM	30:70	3 x 5 minutes	A milder alternative to TFA-based cocktails, suitable for sensitive sequences. ^{[1][2][6]}
Perfluoro-tert-butanol/DCM	30:70	3 x 15 minutes	Another mild alternative to TFA, offering good selectivity. ^{[1][2][6]}
AcOH/TFE/DCM	1:2:7 or 1:2:97	1 hour	Effective for Mtt removal, particularly on hydrophobic resins. ^{[5][7]} May not be suitable for hydrophilic resins like TentaGel. ^[5]
TES/HFIP/TFE/DCM	2:1:0.5:6.5	1 - 2 hours	An alternative cocktail for selective Mtt removal. ^[5]

TFA: Trifluoroacetic Acid, TIS: Triisopropylsilane, DCM: Dichloromethane, HFIP: Hexafluoroisopropanol, AcOH: Acetic Acid, TFE: Trifluoroethanol, TES: Triethylsilane.

Experimental Protocol

This protocol describes a standard method for the selective deprotection of the Mtt group using a solution of 1% TFA and 2% TIS in DCM.

Materials:

- Peptide-resin containing an Mtt-protected amino acid
- Dichloromethane (DCM), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- N,N-Dimethylformamide (DMF)
- Diisopropylethylamine (DIEA)
- Methanol (MeOH)
- Solid-phase synthesis vessel
- Shaker

Procedure:

- Resin Swelling: Swell the peptide-resin in DCM (10 mL per gram of resin) for 30 minutes in a solid-phase synthesis vessel.
- Deprotection Cocktail Preparation: Prepare the deprotection cocktail by mixing TFA, TIS, and DCM in a 1:2:97 (v/v/v) ratio. Prepare approximately 10 mL of the solution per gram of resin.
- Mtt Deprotection:
 - Drain the DCM from the swollen resin.
 - Add the deprotection cocktail to the resin.
 - Shake the mixture gently at room temperature for 30 minutes.[\[4\]](#)[\[5\]](#)

- Monitoring the reaction: To check for completion, a few beads of resin can be taken, washed with DCM, and a drop of TFA is added. An immediate orange or yellow color indicates the presence of the Mtt cation, signifying that the deprotection is not yet complete. If the test is positive, continue shaking for another 30 minutes and re-test.[4][5]
- Filtration and Washing:
 - Once the deprotection is complete (the bead test is negative), filter the resin and discard the filtrate.
 - Wash the resin thoroughly with DCM (3 x 10 mL per gram of resin).[4]
 - Wash the resin with Methanol (MeOH) (2 x 10 mL per gram of resin).[4][5]
 - Wash the resin again with DCM (3 x 10 mL per gram of resin).[4]
- Neutralization:
 - Wash the resin with a 1% solution of DIEA in DMF (2 x 10 mL per gram of resin) to neutralize any residual acid.[4][5]
 - Wash the resin with DMF (3 x 10 mL per gram of resin).[4][5]
- Final Washes and Drying (Optional):
 - If the resin is to be used immediately for the next synthesis step, proceed with the desired coupling protocol.
 - If the resin is to be stored, wash it with DCM (3 x 10 mL per gram of resin) and then with MeOH (3 x 10 mL per gram of resin). Dry the resin under vacuum.

Workflow Diagram



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Caption: Workflow for selective on-resin Mtt deprotection.

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